

An In-Depth Technical Guide to Benzoguanamine: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *Benzoguanamine*

Cat. No.: *B160333*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzoguanamine**, a versatile chemical compound with significant applications in industrial manufacturing and as a scaffold for drug discovery. This document details its chemical and physical properties, provides established experimental protocols for its synthesis, and explores the pharmacological potential of its derivatives.

Core Properties of Benzoguanamine

Benzoguanamine, with the CAS Number 91-76-9, is a white crystalline powder.^{[1][2]} It is a member of the triazine family of organic compounds, structurally related to melamine with one amino group substituted by a phenyl group.^{[1][3][4]} This substitution imparts distinct properties that are leveraged in its various applications. **Benzoguanamine** is sparingly soluble in water but soluble in organic solvents like ethanol and acetone.^{[5][6]}

Synonyms and Chemical Identifiers

For clarity and comprehensive database searching, a list of synonyms and identifiers for **benzoguanamine** is provided below.

Identifier Type	Value
CAS Number	91-76-9[1][4][5][7][8][9]
IUPAC Name	6-Phenyl-1,3,5-triazine-2,4-diamine[1][4]
Molecular Formula	C ₉ H ₉ N ₅ [1][2][3][4][7]
Synonyms	2,4-Diamino-6-phenyl-s-triazine, 4,6-Diamino-2-phenyl-s-triazine, Benzoguanimine[1][4][5]

Physicochemical Data

The key physicochemical properties of **benzoguanamine** are summarized in the following table for easy reference.

Property	Value
Molar Mass	187.206 g·mol ⁻¹ [1][3]
Melting Point	224-228 °C[1][2][3]
Density	1.42 g/cm ³ [3]
Water Solubility	320 mg/L at 25°C[8]
Appearance	White crystalline powder[1][2]

Synthesis of Benzoguanamine and its Derivatives

The primary industrial synthesis of **benzoguanamine** involves the condensation of benzonitrile with dicyandiamide.[1][10] Furthermore, **benzoguanamine** serves as a precursor for the synthesis of various resins, a process that involves its reaction with formaldehyde.

Experimental Protocol 1: Synthesis of Benzoguanamine

This protocol is adapted from a well-established procedure for the synthesis of **benzoguanamine**. [3]

Materials:

- Benzonitrile
- Dicyandiamide
- Potassium hydroxide (85% KOH)
- Methyl Cellosolve

Procedure:

- Dissolve 5 grams of 85% potassium hydroxide in 100 ml of methyl Cellosolve in a 500-ml flask equipped with a mechanical stirrer, reflux condenser, and a heating mantle.[3]
- Add 50.4 g (0.6 mole) of dicyandiamide and 50 g (0.48 mole) of benzonitrile to the flask.[3]
- Heat the mixture while stirring. An exothermic reaction will commence when the temperature reaches 90–110°C, leading to the precipitation of a white solid. The refluxing solvent helps to control the reaction's vigor.[3]
- Once the exothermic reaction subsides, continue to stir and reflux the mixture for 5 hours to ensure the reaction goes to completion.[3]
- Cool the mixture and filter to collect the product.[3]
- Wash the collected solid by suspending it in hot water, followed by filtration and drying.[3]
- The expected yield is between 68–79 g (75–87%).[3]

Experimental Protocol 2: Synthesis of Butylated Benzoguanamine-Formaldehyde Resin

This protocol outlines the synthesis of a butylated **benzoguanamine**-formaldehyde resin, commonly used in surface coatings.[1]

Materials:

- **Benzoguanamine**

- Formalin (37% formaldehyde solution)
- n-Butanol
- Hydrochloric acid

Procedure:

- In a reaction vessel, heat 1 mole of **benzoguanamine** with 3 moles of formaldehyde (from formalin) at a pH of 8.3 and a temperature of 70-80°C until the **benzoguanamine** is completely dissolved.[\[1\]](#)
- Add 9 moles of n-butanol and a small quantity of hydrochloric acid to the solution.[\[1\]](#)
- Distill the mixture to remove water azeotropically until the removal of water is complete.[\[1\]](#)

Applications of Benzoguanamine

Benzoguanamine is a crucial raw material in the polymer industry, primarily for the manufacture of thermosetting resins.[\[1\]](#) These resins, particularly **benzoguanamine**-formaldehyde resins, are known for their excellent hardness, chemical resistance, and gloss, making them suitable for use in coatings, laminates, and molding compounds.[\[11\]](#) Specifically, they are used as cross-linking agents for alkyd and acrylic resins to enhance their thermoset properties.[\[1\]\[2\]](#)

Pharmacological Potential of Benzoguanamine Derivatives

While **benzoguanamine** itself is mainly an industrial chemical, its derivatives have garnered interest in the field of drug development for their potential therapeutic activities. Research has indicated that certain derivatives of **benzoguanamine** exhibit anti-ulcerative, anticancer, and antimicrobial properties.

Anticancer Activity and Apoptosis Induction

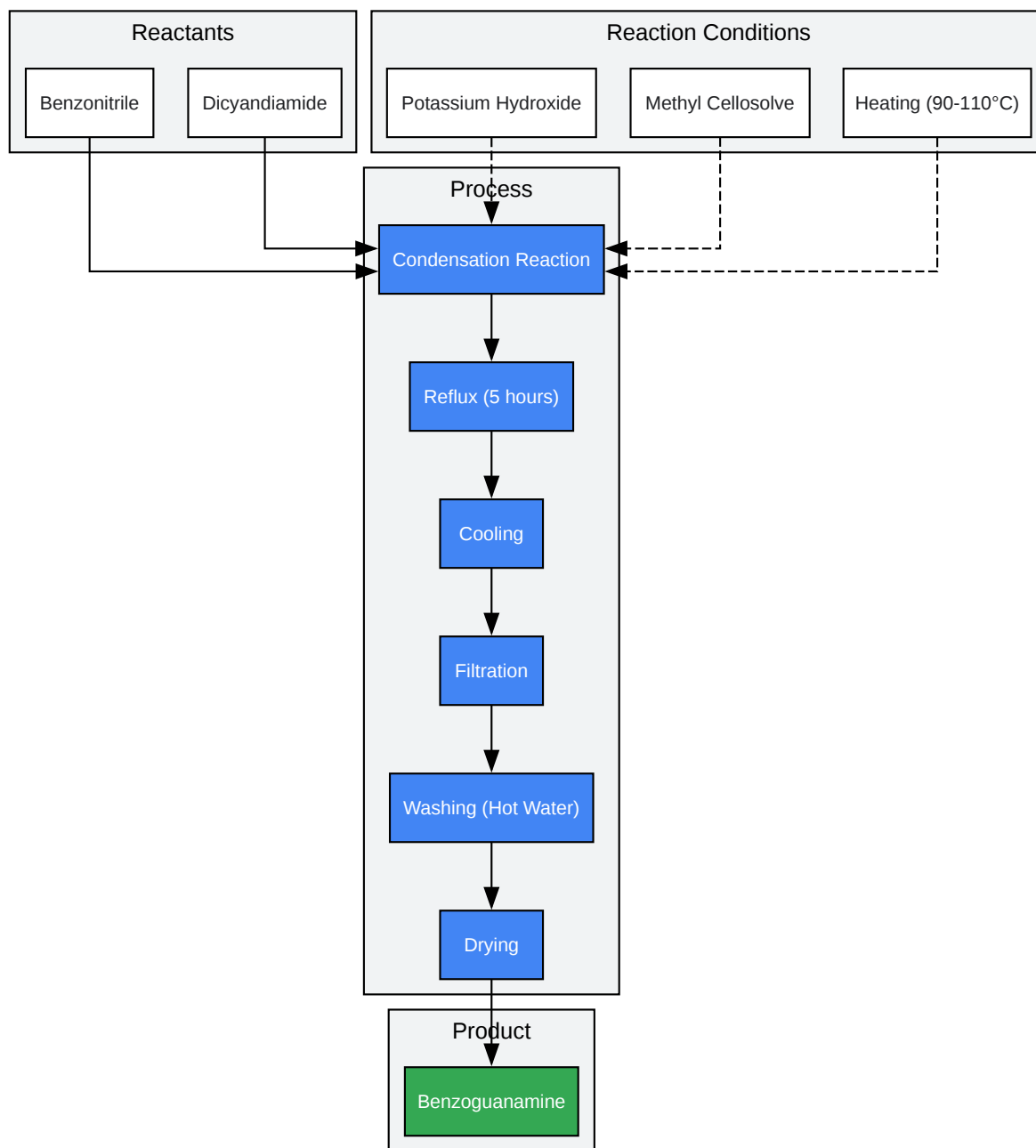
The anticancer mechanism of some **benzoguanamine** derivatives is linked to the induction of apoptosis, or programmed cell death.[\[1\]](#) Studies on related s-triazine derivatives have shown

that they can trigger apoptosis in cancer cells through the activation of caspases, which are key enzymes in the apoptotic pathway.[1] The activation of initiator caspases, such as caspase-8 and caspase-9, leads to a cascade of events culminating in the activation of executioner caspases, like caspase-3, which then dismantle the cell.

Visualizing Chemical and Biological Pathways

To further elucidate the processes involving **benzoguanamine**, the following diagrams, generated using Graphviz, illustrate both a key synthesis workflow and a representative biological pathway influenced by its derivatives.

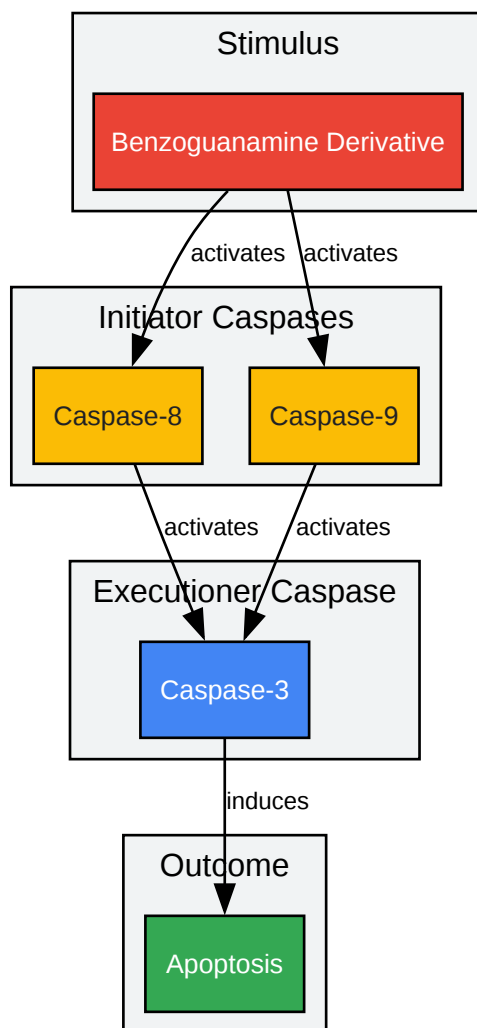
Benzoguanamine Synthesis Workflow



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Caption: Workflow for the synthesis of **benzoguanamine**.

Apoptotic Pathway Activated by Benzoguanamine Derivatives



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Caption: Apoptotic signaling pathway initiated by **benzoguanamine** derivatives.

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